

Technical Support Center: Caroverine Stock Solutions in DMSO

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Compound of Interest

Compound Name: *Croverin*

Cat. No.: *B2883552*

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the preparation and handling of caroverine stock solutions in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing caroverine stock solutions?

A1: Caroverine, particularly caroverine hydrochloride, is soluble in DMSO.^{[1][2][3]} This is the recommended solvent for preparing high-concentration stock solutions for research purposes.

Q2: What is the solubility of caroverine hydrochloride in DMSO?

A2: The solubility of caroverine hydrochloride in DMSO is reported to be as high as 100 mg/mL.^[3]

Q3: How should I store my caroverine stock solution in DMSO?

A3: For optimal stability, it is recommended to aliquot the stock solution into single-use volumes and store them under the following conditions:

- Long-term storage: -80°C for up to 6 months.^[4]
- Short-term storage: -20°C for up to 1 month.^{[4][5]}

It is crucial to use the solution within these timeframes to ensure its potency.^[4]^[5] Always seal the storage containers tightly to protect from moisture.^[4]

Q4: Can I store my caroverine stock solution at 4°C?

A4: While some suppliers suggest short-term storage at 0-4°C (days to weeks), the most consistent recommendation for preserving the integrity of the compound in DMSO is freezing at -20°C or -80°C.^[1]^[4]^[5]

Q5: Should I be concerned about freeze-thaw cycles?

A5: Yes, repeated freeze-thaw cycles should be avoided as they can lead to product inactivation.^[4] It is best practice to aliquot the stock solution into smaller volumes for single-use experiments.^[5]

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Caroverine powder is not dissolving in DMSO.	Insufficient mixing or low temperature.	- Vortex the solution for several minutes.- Gentle warming of the solution (e.g., in a 37°C water bath) can aid dissolution.- Sonication can also be used to help dissolve the compound.[3][4]
Precipitate forms in the DMSO stock solution upon storage.	The solution may be supersaturated or stored improperly.	- Ensure the storage temperature is consistently maintained at -20°C or -80°C.- Before use, allow the vial to come to room temperature and vortex to see if the precipitate redissolves.- If the precipitate persists, gentle warming and sonication may be attempted.[4]
The solution appears cloudy or hazy after dissolving.	Particulate matter or insolubility at the prepared concentration.	- Centrifuge the solution to pellet any undissolved particles and carefully aspirate the supernatant.- Consider preparing a slightly lower concentration stock solution.
Working solution precipitates when diluting the DMSO stock in aqueous media.	Caroverine has lower solubility in aqueous solutions.	- Increase the percentage of organic co-solvents in your final working solution. For in vivo formulations, co-solvents like PEG300 and Tween-80 are often used in combination with DMSO.[3][4]- Prepare the working solution fresh just before use.[4]

Quantitative Data Summary

Parameter	Value	Source
Molecular Weight (Caroverine)	365.48 g/mol	[1]
Molecular Weight (Caroverine HCl)	401.935 g/mol	[5]
Solubility in DMSO	100 mg/mL	[3]
Long-Term Storage (Stock Solution)	-80°C for up to 6 months	[4]
Short-Term Storage (Stock Solution)	-20°C for up to 1 month	[4] [5]

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL Caroverine Hydrochloride Stock Solution in DMSO

- Preparation: Allow the caroverine hydrochloride powder and anhydrous DMSO to equilibrate to room temperature.
- Weighing: Accurately weigh the desired amount of caroverine hydrochloride powder in a sterile conical tube.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder to achieve a final concentration of 100 mg/mL.
- Mixing: Vortex the solution thoroughly for 2-3 minutes to facilitate dissolution.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, sonicate the solution for 5-10 minutes or warm it gently in a 37°C water bath until the solution is clear.[\[3\]](#)
[\[4\]](#)
- Aliquoting: Once fully dissolved, dispense the stock solution into single-use, light-protected, and tightly sealed vials.

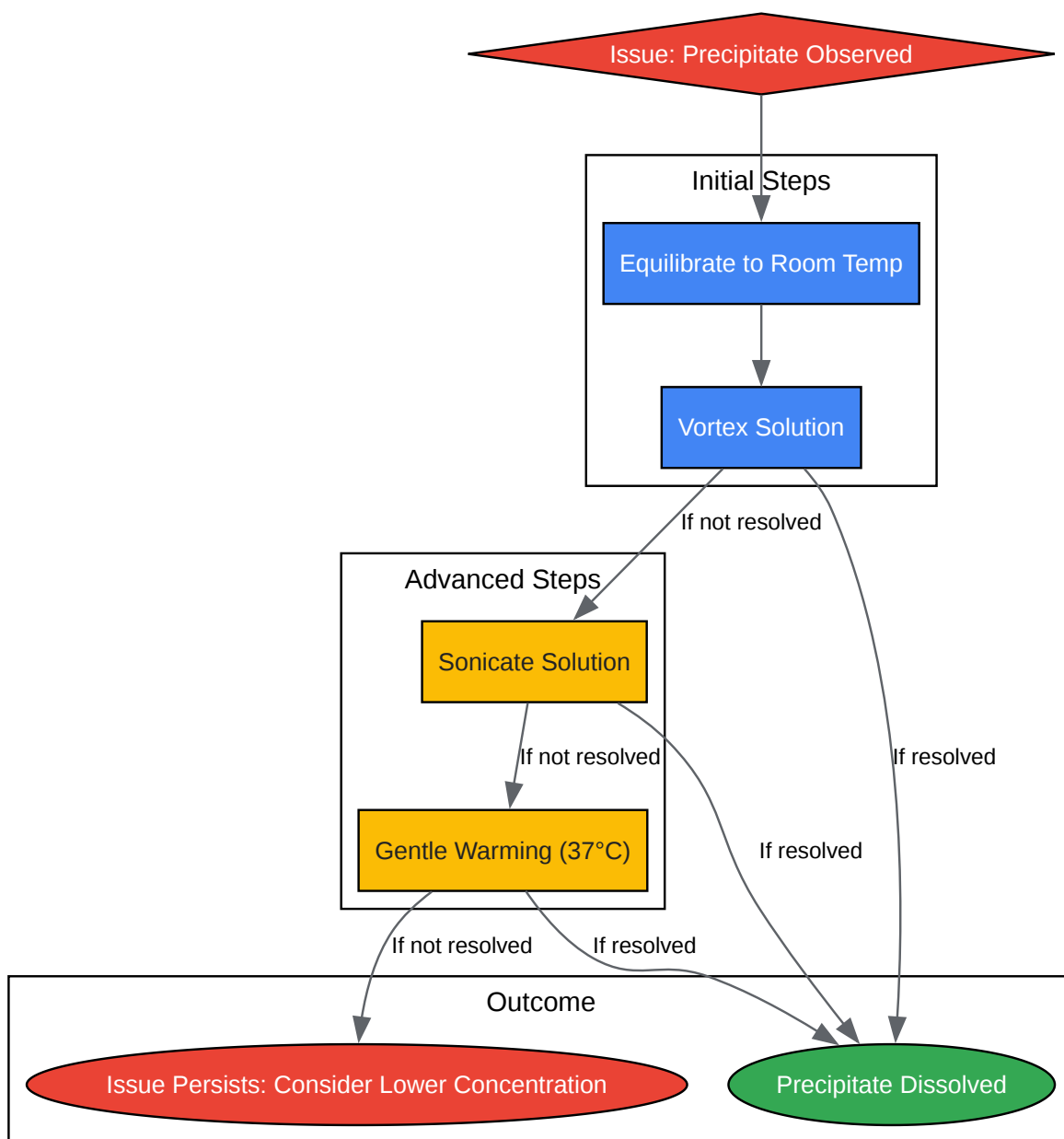
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)

Visual Guides



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Caption: Workflow for preparing caroverine stock solution.



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References

- 1. medkoo.com [medkoo.com]
- 2. adipogen.com [adipogen.com]
- 3. Caroverine hydrochloride | NMDAR | GluR | iGluR | TargetMol [targetmol.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. adooq.com [adooq.com]
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